Technical Guide: Discovery and Characterization of 18-OH-atRA

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Compound of Interest	
Compound Name:	*all-trans-18-Hydroxy Retinoic Acid*
CAS No.:	*63531-93-1*
Cat. No.:	*B132055*

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Executive Summary

18-OH-atRA is a primary, biologically active metabolite of all-trans-retinoic acid (atRA), generated predominantly by the cytochrome P450 enzyme CYP26A1. Historically overshadowed by the canonical 4-hydroxylation pathway, 18-OH-atRA has emerged as a critical component of the retinoid homeostasis machinery. Unlike inert catabolites, 18-OH-atRA retains nanomolar affinity for Retinoic Acid Receptors (RARs) and induces its own clearance machinery, functioning as both a signaling molecule and a specific marker of CYP26A1 activity in hepatic and extrahepatic tissues.

Biosynthesis and Enzymology

The intracellular concentration of atRA is tightly regulated by a balance between synthesis (via ALDH1A) and catabolism (via CYP26).[2] While 4-OH-atRA is the most abundant metabolite, 18-OH-atRA represents a distinct metabolic branch involving the hydroxylation of the gem-dimethyl group at the C-18 position.

The CYP26 Specificity[3]

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- CYP26A1: The primary generator of 18-OH-atRA. Kinetic studies indicate that CYP26A1 hydroxylates atRA at the C-4, C-18, and C-16 positions.
- CYP26B1: Also capable of forming 18-OH-atRA but with lower catalytic efficiency compared to CYP26A1.[1]
- CYP26C1: Primarily associated with 4-oxo-atRA clearance rather than 18-hydroxylation.[1]

Metabolic Pathway Visualization

The following diagram illustrates the divergent catabolic pathways of atRA, highlighting the structural bifurcation between ring hydroxylation (4-OH) and methyl group hydroxylation (18-OH).

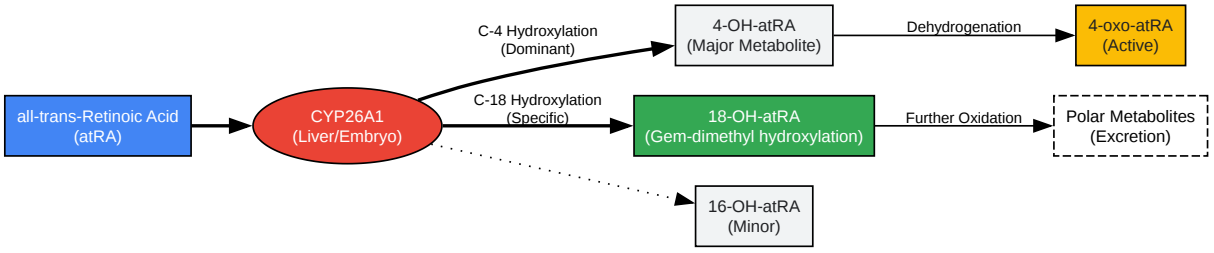

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Figure 1: Divergent metabolic pathways of atRA mediated by CYP26A1. 18-OH-atRA represents a distinct hydroxylation event at the gem-dimethyl group.

Structural Characterization and Detection

Distinguishing 18-OH-atRA from its isomer 4-OH-atRA is the primary analytical challenge.[1] Both share the molecular formula ngcontent-ng-c3009699313="" _nghost-ng-c3156237429="" class="inline ng-star-inserted">

and a molecular weight of 316.4 Da. Definitive identification requires chromatographic separation and specific Mass Spectrometry (MS) fragmentation patterns.

Mass Spectrometry (LC-MS/MS) Profile

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- Ionization: Electrospray Ionization (ESI) in Negative Mode is standard.[1]
- Precursor Ion: $[M-H]^-$ = m/z 315.2
- Differentiation Logic:
  - 4-OH-atRA: Characterized by sequential water loss and ring fragmentation.[1]
  - 18-OH-atRA: Hydroxylation on the methyl group alters the fragmentation kinetics, often yielding distinct ratios of the m/z 271 (loss of CO_2) and m/z 253 (loss of CO_2 + H_2O) ions compared to the 4-OH isomer.
  - Retention Time (RT): On C18 Reverse Phase columns, 18-OH-atRA typically elutes after 4-OH-atRA due to the steric accessibility of the hydroxyl group on the methyl vs. the ring.

Analytical Protocol: Quantification in Plasma

This protocol is validated for separating 18-OH-atRA from interfering isomers.[1]

Reagents:

- Internal Standard: atRA-d5 or 4-OH-atRA-d3.[1]
- Extraction Solvent: Methyl tert-butyl ether (MTBE).[1]
- Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).[1][3]

Workflow Steps:

- Sample Prep: Aliquot 200 µL plasma. Add 10 µL Internal Standard (100 ng/mL).[1]
- Protein Precipitation: Add 200 µL Acetonitrile, vortex 1 min.
- LLE: Add 1.2 mL MTBE, vortex 5 min, centrifuge 13,000 x g for 10 min.
- Reconstitution: Evaporate supernatant under N_2; reconstitute in 100 µL MeOH:H_2O (70:30).
- LC Separation: Inject 10 µL onto a C18 column (e.g., Agilent Zorbax or Waters BEH, 2.1 x 100 mm, 1.7 µm).

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- Gradient: 40% B to 95% B over 8 minutes.

MRM Transitions Table:

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
18-OH-atRA	315.2	271.1	24	Quantifier
18-OH-atRA	315.2	253.1	28	Qualifier
4-OH-atRA	315.2	253.1	28	Quantifier
atRA	299.2	255.1	22	Parent

Biological Activity & Significance

Contrary to early assumptions that hydroxylated metabolites are purely inactivation products, 18-OH-atRA retains significant biological activity.[1]

Receptor Binding Affinity

18-OH-atRA binds to nuclear Retinoic Acid Receptors (RARs), functioning as an agonist. While less potent than atRA, its presence in tissues with high CYP26 activity suggests a role in "softening" the retinoid gradient rather than terminating it abruptly.[1]

Comparative Potency (Transactivation EC50):

Compound	RAR-alpha (nM)	RAR-beta (nM)	RAR-gamma (nM)
atRA	~169	~9	~2
18-OH-atRA	162	14	14
4-OH-atRA	791	64	94

Data synthesized from Idres et al. (2002).[1] Note: 18-OH-atRA shows higher potency than 4-OH-atRA for RAR-beta and RAR-gamma.

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Auto-Induction Loop

18-OH-atRA is not just a substrate; it is an inducer.[1] Treatment of HepG2 cells with 18-OH-atRA results in a 300-fold increase in CYP26A1 mRNA.[1][4] This creates a feed-forward negative feedback loop:

- atRA activates RARs.[1][2]
- RARs induce CYP26A1.[1]
- CYP26A1 converts atRA to 18-OH-atRA.[1]
- 18-OH-atRA sustains CYP26A1 expression while being cleared, ensuring rapid return to homeostasis.[1]

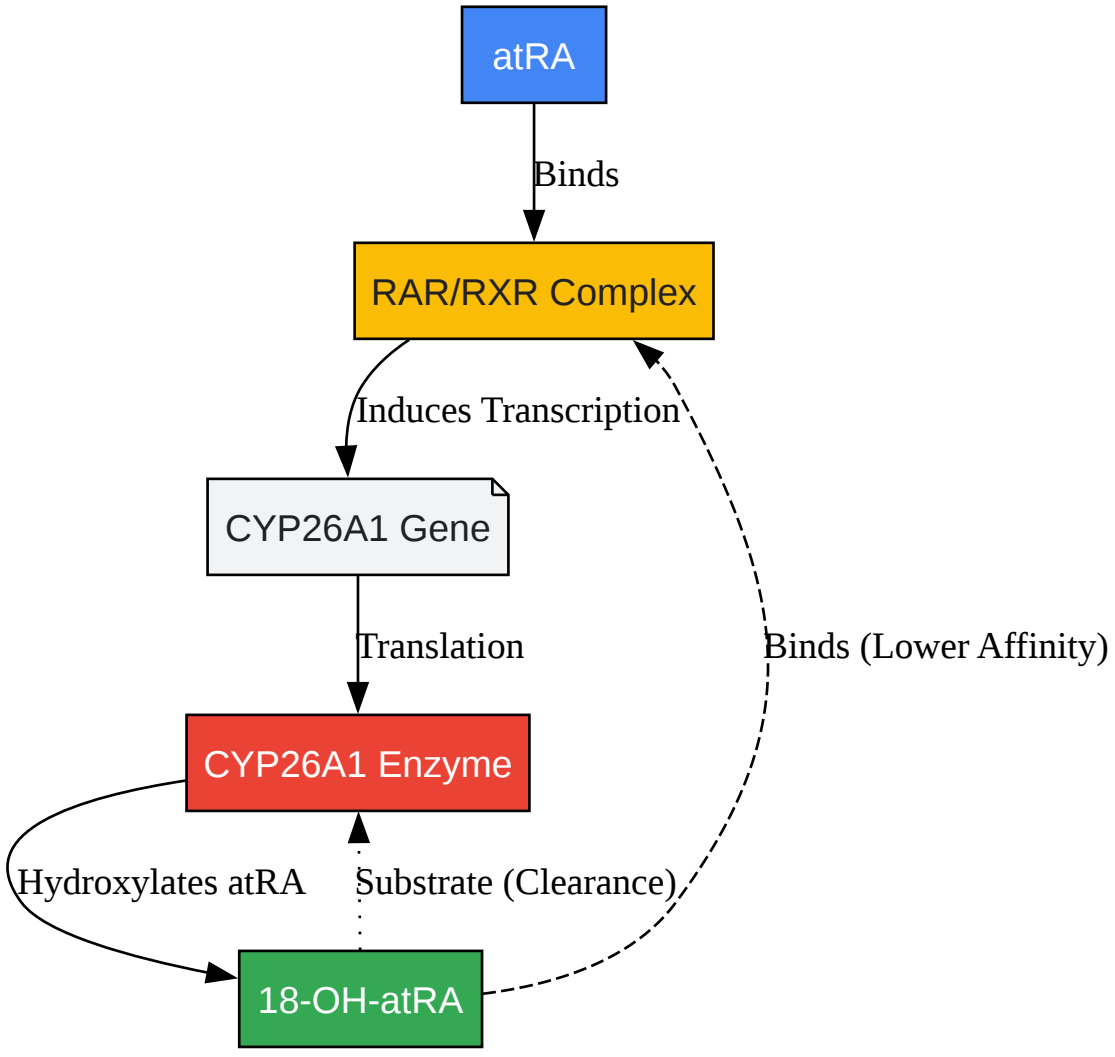

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Figure 2: The auto-regulatory feedback loop. 18-OH-atRA maintains RAR activation to sustain CYP26A1 expression, ensuring its own clearance and that of the parent atRA.

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